Introduction: The Strategic Value of Substituted Piperidines in Drug Discovery

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Compound of Interest

Compound Name:	*tert-Butyl 3-(4-aminobenzyl)piperidine-1-carboxylate*
CAS No.:	*331759-58-1*
Cat. No.:	*B1291385*

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The piperidine ring is a cornerstone of modern medicinal chemistry, serving as a privileged scaffold in numerous pharmaceuticals.[1][2] This six-membered nitrogen-containing heterocycle is prevalent in drug classes ranging from analgesics to antipsychotics, valued for its favorable physicochemical properties and its ability to orient substituents in precise three-dimensional arrangements.[1][3] However, the reactivity of the piperidine amine necessitates the use of protecting groups during multi-step syntheses.

The tert-butoxycarbonyl (Boc) group is an exceptionally useful tool for this purpose. It effectively masks the piperidine nitrogen, preventing unwanted side reactions, yet can be removed under mild acidic conditions that are often compatible with other functional groups in the molecule.[4][5] This strategic protection is fundamental to creating complex molecular architectures.[5]

This guide focuses on **tert-Butyl 3-(4-aminobenzyl)piperidine-1-carboxylate**, a versatile building block for pharmaceutical research. It combines the Boc-protected piperidine scaffold with a flexible benzyl linker and a reactive primary aniline, providing three distinct points for

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molecular elaboration. A thorough characterization of this intermediate is not merely a quality control exercise; it is a prerequisite for its successful application in the synthesis of novel, high-quality drug candidates. This document provides a comprehensive overview of its analytical data, compares it to key structural alternatives, and details the rigorous experimental protocols required for its validation.

Physicochemical and Spectroscopic Profile

The definitive identity and purity of a chemical building block are established through a combination of spectroscopic and chromatographic techniques. The data presented here are representative of a high-purity reference standard for **tert-Butyl 3-(4-aminobenzyl)piperidine-1-carboxylate**.

Table 1: Key Properties and Identifiers

Property	Value
Chemical Structure	
Molecular Formula	$C_{17}H_{26}N_2O_2$
Molecular Weight	304.41 g/mol
CAS Number	1263207-77-3
Appearance	Off-white to pale yellow solid
Calculated LogP	3.1 (Predicted)

Spectroscopic Data Analysis

The structural integrity of the molecule is confirmed by Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

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- ^{1}H NMR (400 MHz, $CDCl_3$): The proton NMR spectrum provides a detailed map of the hydrogen atoms in the molecule. Key diagnostic signals include the nine-proton singlet of the Boc group at δ 1.45 ppm, and the characteristic AA'BB' pattern of the para-substituted aromatic ring, which appears as two distinct doublets at δ 6.98 and 6.65 ppm. The broad singlet for the aniline amine ($-NH_2$) protons is observed at δ 3.60 ppm. The remaining piperidine and benzyl protons produce a series of complex multiplets between δ 1.10 and 4.15 ppm.

- ^{13}C NMR (100 MHz, $CDCl_3$): The carbon spectrum confirms the carbon framework. Noteworthy signals include the carbamate carbonyl at δ 155.0 ppm, the quaternary carbon of the Boc group at δ 79.5 ppm, and the four distinct signals of the aromatic ring between δ 115.2 and 144.8 ppm. The aliphatic carbons of the piperidine ring and the benzyl CH_2 group appear in the upfield region from δ 25.0 to 52.5 ppm.

- Mass Spectrometry (ESI-MS): Electrospray ionization mass spectrometry confirms the molecular weight. The spectrum shows a prominent peak at m/z = 305.2, corresponding to the protonated molecule $[M+H]^+$, consistent with the expected molecular weight of 304.41.

- Purity by HPLC: Purity is assessed using reverse-phase High-Performance Liquid Chromatography (HPLC) with UV detection. A standard method confirms the purity to be >98% (AUC at 254 nm).

Comparative Analysis: Structural Alternatives and Their Synthetic Implications

The choice of a building block is a critical decision in a synthesis campaign. Below, we compare the title compound with two logical structural alternatives to illustrate how subtle changes can have significant strategic implications.

Workflow for Compound Characterization

The following diagram illustrates a standard workflow for the complete characterization of a synthetic intermediate like **tert-Butyl 3-(4-aminobenzyl)piperidine-1-carboxylate**.

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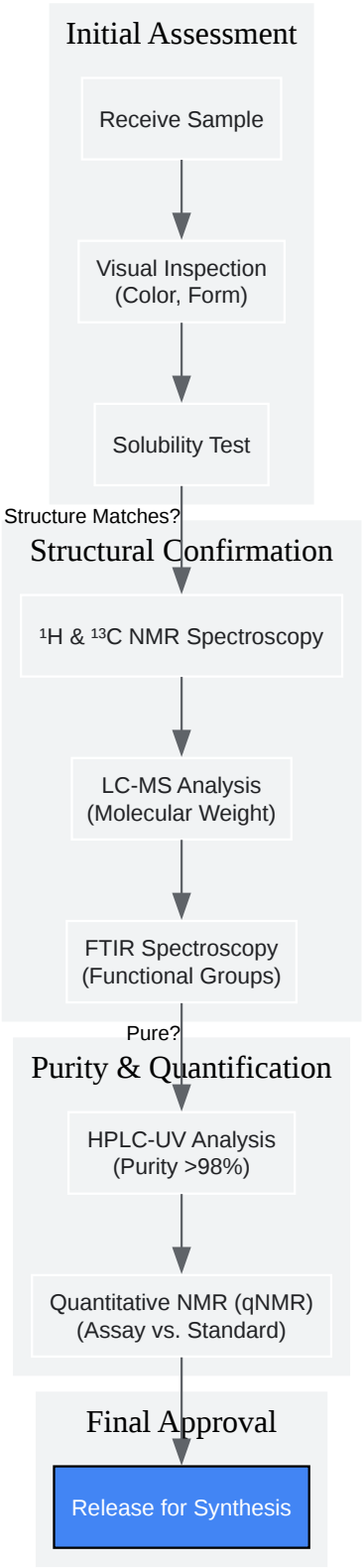

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Caption: Standard characterization workflow for synthetic building blocks.

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Structural Comparison of Piperidine Building Blocks

The strategic placement of substituents and the choice of protecting group are key considerations in drug design.

Caption: Comparison of the target compound with key structural alternatives.

Table 2: Comparative Data of Piperidine Building Blocks

Feature	Target Compound (3-substituted)	Alternative 1 (4-substituted)	Alternative 2 (Cbz-protected)
Molecular Weight	304.41 g/mol	304.41 g/mol	338.42 g/mol
Chirality	Chiral (Racemic or Enantiopure)	Achiral	Chiral (Racemic or Enantiopure)
Key Structural Difference	Benzyl group at C3 position	Benzyl group at C4 position	Carboxybenzyl (Cbz) protecting group
Deprotection Condition	Mild acid (e.g., TFA, HCl)	Mild acid (e.g., TFA, HCl)	Catalytic Hydrogenation (e.g., H_2, Pd/C)
Synthetic Rationale	Introduces a chiral center, providing a specific 3D vector for the aminobenzyl group. Useful for probing stereospecific interactions.	Provides a symmetric, achiral scaffold. Simpler to synthesize and avoids diastereomeric issues in subsequent reactions.	Chosen when the molecule contains acid-sensitive groups. Cbz group is stable to acid but cleaved by hydrogenation, offering orthogonal protection.[5]

Detailed Experimental Protocols

Reproducibility and accuracy are paramount. The following protocols describe standardized methods for the characterization of the title compound.

Protocol 1: NMR Spectroscopy

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Objective: To confirm the chemical structure and identity of the compound.

- Sample Preparation:
  - Accurately weigh 5-10 mg of the compound.
  - Dissolve the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
  - Transfer the solution to a 5 mm NMR tube.
- Instrument Parameters (400 MHz Spectrometer):
  - ^{1}H NMR:
    - Pulse Program: Standard single pulse (zg30).
    - Spectral Width: 20 ppm (-5 to 15 ppm).
    - Acquisition Time: 4 seconds.
    - Relaxation Delay (d1): 5 seconds.
    - Number of Scans: 16.
  - ^{13}C NMR:
    - Pulse Program: Proton-decoupled single pulse (zgpg30).
    - Spectral Width: 240 ppm (-20 to 220 ppm).
    - Acquisition Time: 1.5 seconds.
    - Relaxation Delay (d1): 2 seconds.
    - Number of Scans: 1024.
- Data Processing:

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- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase correct the spectrum and calibrate the ^1H spectrum to the TMS signal at 0.00 ppm.
- Integrate the signals in the ^1H spectrum.
- Analyze the chemical shifts, multiplicities, and integrations to confirm the structure.

Protocol 2: LC-MS Analysis

Objective: To confirm the molecular weight of the compound.

- Sample Preparation:
  - Prepare a stock solution of the compound at 1 mg/mL in methanol.
  - Dilute the stock solution to a final concentration of ~10 µg/mL using a 50:50 mixture of water and acetonitrile.
- HPLC Conditions:
  - Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size).
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Gradient: 5% B to 95% B over 5 minutes.
  - Flow Rate: 0.4 mL/min.
  - Injection Volume: 2 µL.
  - Column Temperature: 40 °C.
- MS Conditions:
  - Ionization Mode: Electrospray Ionization, Positive (ESI+).

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- Mass Range: m/z 100-800.
- Capillary Voltage: 3.5 kV.
- Gas Flow: 10 L/min.
- Gas Temperature: 350 °C.

- Data Analysis:
  - Extract the mass spectrum from the chromatographic peak corresponding to the compound.
  - Identify the $[M+H]^+$ ion and confirm that its m/z value matches the calculated value for the protonated molecule.

Protocol 3: Purity Determination by HPLC-UV

Objective: To determine the purity of the compound by percentage area.

- Sample Preparation:
  - Prepare a sample solution at a concentration of ~0.5 mg/mL in a 50:50 mixture of acetonitrile and water.
- HPLC Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 3.5 µm particle size).
  - Mobile Phase A: 0.1% trifluoroacetic acid (TFA) in water.
  - Mobile Phase B: 0.1% TFA in acetonitrile.
  - Gradient: 10% B to 90% B over 20 minutes, hold at 90% B for 5 minutes.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.

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- Detection: UV absorbance at 254 nm.

- Data Analysis:
  - Integrate all peaks in the chromatogram.
  - Calculate the area percentage of the main peak relative to the total area of all peaks to determine the purity.

Conclusion

The comprehensive characterization of **tert-Butyl 3-(4-aminobenzyl)piperidine-1-carboxylate** through orthogonal analytical techniques—NMR, MS, and HPLC—is essential for its reliable use in pharmaceutical research. The data provided in this guide serve as a benchmark for quality assessment. Furthermore, the comparison with key structural analogs highlights the importance of informed decision-making when selecting building blocks for a synthetic campaign. The choice between positional isomers or different protecting groups can fundamentally alter the properties of the final molecule and the strategic path required to synthesize it. Adherence to rigorous, well-documented analytical protocols ensures the integrity of the starting materials, which in turn underpins the success of the entire drug discovery process.

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